

# Biotin-PEG7-Maleimide: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Biotin-PEG7-Maleimide

Cat. No.: B12369226

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This in-depth technical guide provides essential information on **Biotin-PEG7-Maleimide**, a heterobifunctional crosslinker widely utilized in bioconjugation, drug delivery, and various research applications. This document outlines its chemical properties, provides detailed experimental protocols for its use, and illustrates its structure and reaction pathways.

## Core Concepts and Chemical Properties

**Biotin-PEG7-Maleimide** is a versatile molecule that incorporates three key functional components: a biotin moiety, a polyethylene glycol (PEG) spacer, and a maleimide group. The biotin component provides a high-affinity binding site for avidin and streptavidin, making it an excellent tool for detection, purification, and targeted delivery. The PEG spacer, consisting of seven ethylene glycol units, enhances the hydrophilicity and biocompatibility of the conjugate, reducing aggregation and improving in vivo circulation times. The maleimide group at the terminus reacts specifically with sulfhydryl (thiol) groups, commonly found in cysteine residues of proteins and peptides, to form stable thioether bonds.

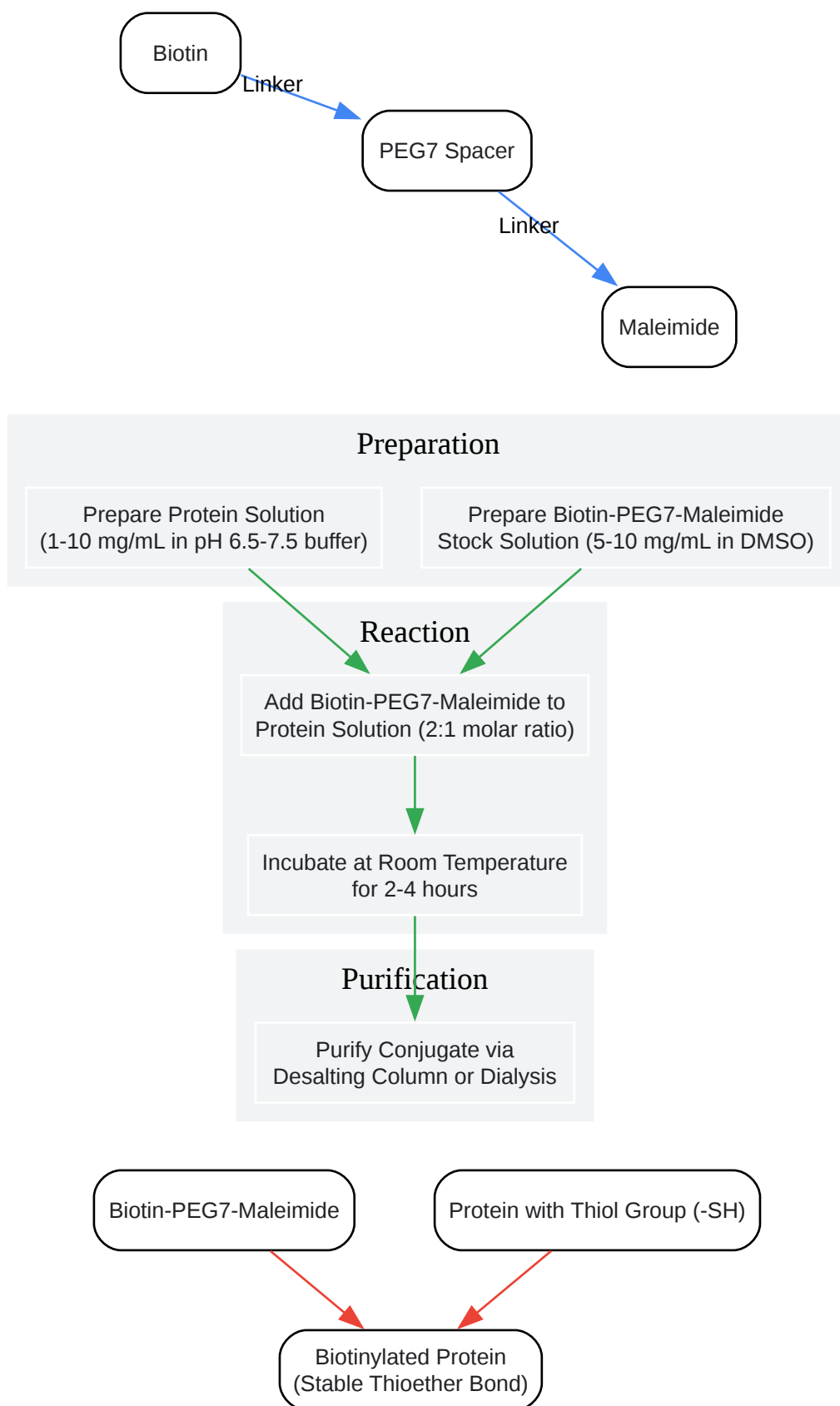
## Physicochemical Data

The key quantitative data for **Biotin-PEG7-Maleimide** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Chemical Formula	C <sub>33</sub> H <sub>55</sub> N <sub>5</sub> O <sub>12</sub> S	[1]
CAS Number	1898221-65-2	[1]
Molecular Weight	745.9 g/mol	Calculated
Purity	≥99%	[2]
Appearance	Colorless to off-white solid	[3]
Solubility	Soluble in water, DMSO, DMF, and methylene chloride	[4]

## Structural Representation

The chemical structure of **Biotin-PEG7-Maleimide** is depicted below, illustrating the biotin, PEG, and maleimide functional groups.



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## References

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